

Application Notes and Protocols for Studying Arogenate Pathway Enzymes

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Compound of Interest

Compound Name: Arogenic acid

Cat. No.: B1212645

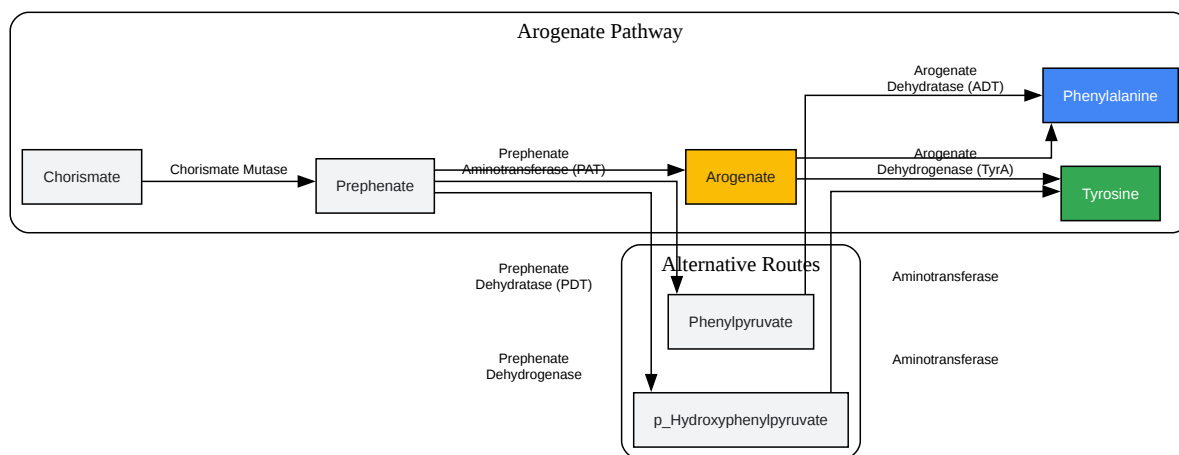
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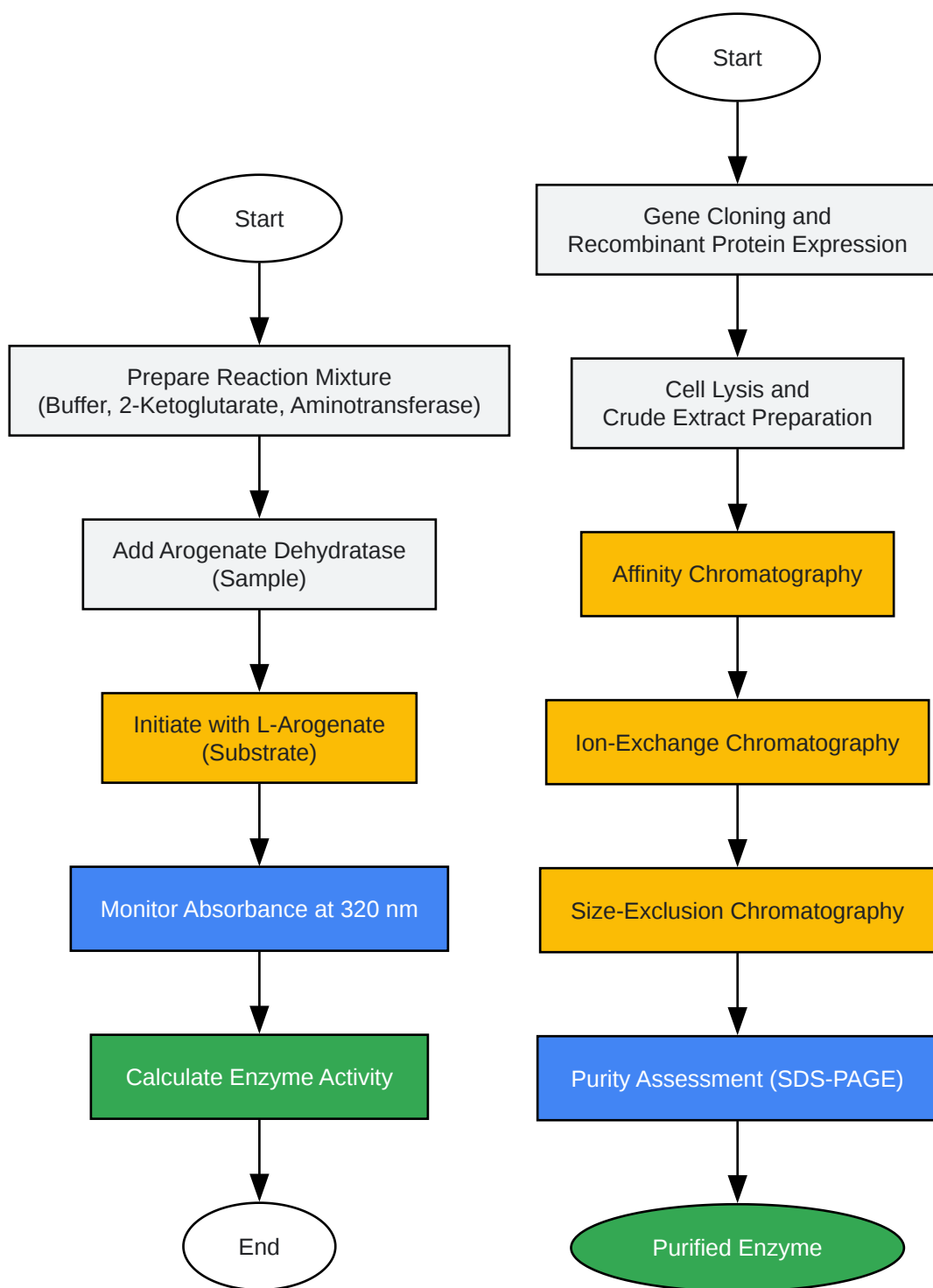
For Researchers, Scientists, and Drug Development Professionals

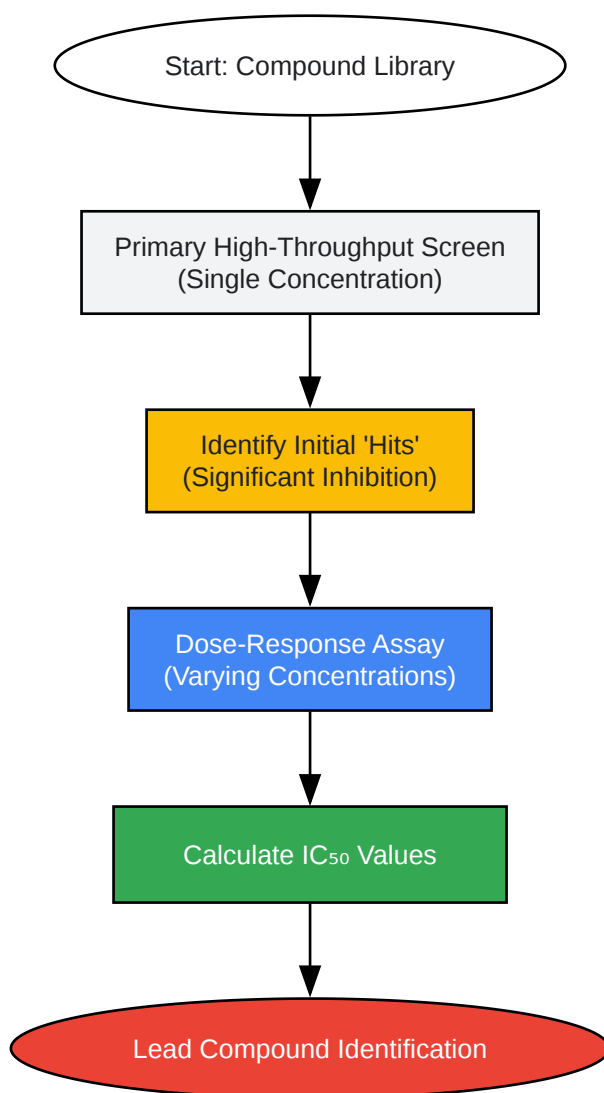
The arogenate pathway is a crucial metabolic route for the biosynthesis of the aromatic amino acids, L-phenylalanine and L-tyrosine, in plants, bacteria, and fungi. As this pathway is absent in animals, its enzymes represent promising targets for the development of herbicides and antimicrobial agents. This document provides detailed application notes and protocols for studying the key enzymes of the arogenate pathway.

The Arogenate Pathway: An Overview

The arogenate pathway begins with the conversion of chorismate, the final product of the shikimate pathway. The pathway bifurcates to produce L-phenylalanine and L-tyrosine through the intermediate L-arogenate. In some organisms, an alternative route via phenylpyruvate or p-hydroxyphenylpyruvate exists.[\[1\]](#)[\[2\]](#)[\[3\]](#)







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References

- 1. The Biosynthetic Pathways for Shikimate and Aromatic Amino Acids in Arabidopsis thaliana [bioone.org]
- 2. academic.oup.com [academic.oup.com]

- 3. Arogenate (pretyrosine) pathway of tyrosine and phenylalanine biosynthesis in *Pseudomonas aureofaciens* ATCC 15926 - PubMed [pubmed.ncbi.nlm.nih.gov]
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